

Butylsilanetriol CAS number and chemical properties

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Compound of Interest

Compound Name: *Butylsilanetriol*

Cat. No.: *B3053843*

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Butylsilanetriol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 5651-18-3

This technical guide provides a comprehensive overview of the chemical and physical properties of **Butylsilanetriol**, an organosilicon compound with significant potential in various scientific and industrial applications. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and materials science.

Chemical Identity and Structure

Butylsilanetriol, also known by its IUPAC name butyl(trihydroxy)silane, is an alkylsilanetriol characterized by a butyl group attached to a silicon atom, which in turn is bonded to three hydroxyl groups. Its chemical structure confers upon it a dual nature: the butyl group provides hydrophobicity, while the silanetriol moiety is hydrophilic and reactive.

Physicochemical Properties

Quantitative data for the physicochemical properties of **Butylsilanetriol** are summarized in the table below. It is important to note that many of the available physical properties are computationally predicted rather than experimentally determined.

Property	Value	Source
CAS Number	5651-18-3	[1]
Molecular Formula	C4H12O3Si	[1]
Molecular Weight	136.22 g/mol	[1]
IUPAC Name	butyl(trihydroxy)silane	[1]
Canonical SMILES	CCCC--INVALID-LINK--(O)O	[1]
InChI Key	VUSHUWOTQWIXAR-UHFFFAOYSA-N	[1]
Topological Polar Surface Area	60.7 Å ²	
Heavy Atom Count	8	
Complexity	58.8	
Hydrogen Bond Donor Count	3	
Hydrogen Bond Acceptor Count	3	
Rotatable Bond Count	3	

Synthesis and Experimental Protocols

The primary method for the synthesis of **Butylsilanetriol** is the hydrolysis of a suitable butyl-substituted silane precursor, such as butyltrichlorosilane or a butyltrialkoxysilane (e.g., butyltrimethoxysilane or butyltriethoxysilane). This reaction involves the replacement of the hydrolyzable groups (chloro or alkoxy groups) with hydroxyl groups.

General Experimental Protocol for Hydrolysis of Butyltrialkoxysilane:

A detailed, standardized experimental protocol for the synthesis of **Butylsilanetriol** is not widely published. However, a general procedure can be outlined based on the known chemistry of alkoxysilane hydrolysis. The reaction is typically carried out in an aqueous solution, often with a co-solvent like an alcohol to ensure miscibility of the reactants. The pH of the reaction

mixture is a critical parameter that influences the rates of both hydrolysis and the subsequent condensation of the silanetriol.

Illustrative Workflow for **Butylsilanetriol** Synthesis:

Caption: General workflow for the synthesis of **Butylsilanetriol** via hydrolysis.

Reactivity and Stability

The chemical behavior of **Butylsilanetriol** is dominated by the reactivity of its silanetriol group. These hydroxyl groups can undergo self-condensation reactions to form siloxane bonds (Si-O-Si), leading to the formation of oligomers and polymers. The rate and extent of this condensation are highly dependent on factors such as concentration, temperature, and pH.

Key aspects of **Butylsilanetriol**'s reactivity include:

- **Condensation:** In the presence of catalysts (acids or bases) or upon heating, **Butylsilanetriol** molecules can condense with each other, eliminating water to form butyl-functionalized polysiloxanes. This property is fundamental to its use in the formation of coatings and materials.
- **Reaction with Alcohols:** **Butylsilanetriol** can react with alcohols, although this reaction is generally less favorable than self-condensation.
- **Surface Modification:** The hydroxyl groups of **Butylsilanetriol** can react with hydroxyl groups on the surfaces of various substrates (e.g., glass, metal oxides), leading to the formation of a covalent bond and a hydrophobic butyl-functionalized surface.

The stability of **Butylsilanetriol** is limited by its tendency to self-condense. In aqueous solutions, it is generally unstable and will gradually form oligomeric and polymeric species. The stability is higher in dilute solutions and at neutral pH. For long-term storage, it is typically handled in a non-aqueous solvent or generated in situ for immediate use.

Signaling Pathway of **Butylsilanetriol** Condensation:

Caption: Condensation pathway of **Butylsilanetriol** from monomer to polymer.

Applications in Research and Development

The unique combination of a hydrophobic alkyl chain and a reactive silanol group makes **Butylsilanetriol** a versatile molecule with applications in several areas:

- **Surface Modification:** It is used to render surfaces hydrophobic (water-repellent). This is particularly relevant in the development of self-cleaning surfaces, anti-fouling coatings, and in modifying the surface properties of materials used in drug delivery systems.
- **Adhesion Promotion:** **Butylsilanetriol** can act as a coupling agent to improve the adhesion between organic polymers and inorganic substrates.
- **Sol-Gel Processes:** It can be used as a precursor in sol-gel chemistry to prepare hybrid organic-inorganic materials with tailored properties.
- **Cross-linking Agent:** The trifunctional nature of **Butylsilanetriol** allows it to act as a cross-linker in the curing of silicone polymers, enhancing their mechanical properties.

For professionals in drug development, the ability of **Butylsilanetriol** to modify surfaces at the nanoscale is of particular interest for applications such as the functionalization of drug carriers and the modification of implantable devices to improve biocompatibility.

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References

- 1. Kinetics and Mechanism of Aqueous Hydrolysis and Condensation of Alkyltrialkoxysilanes | Semantic Scholar [semanticscholar.org]
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